

Phenylfluorone MSDS and safety precautions

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Compound of Interest

Compound Name: *Phenylfluorone*

Cat. No.: *B147566*

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An In-depth Technical Guide to **Phenylfluorone**: Safety, Handling, and Experimental Applications

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the safe handling, storage, and disposal of **Phenylfluorone** (CAS No. 975-17-7). It also details its application in experimental protocols, particularly in the spectrophotometric determination of heavy metals, for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Phenylfluorone, also known as 9-Phenyl-2,3,7-trihydroxy-6-fluorone, is an organic compound belonging to the xanthene dye family.^[1] It typically appears as an orange to brown-red powder.
^[2]

| Property | Value | Source |
|---------------------|--|--------------------------------------|
| Chemical Formula | C ₁₉ H ₁₂ O ₅ | TCI Chemicals[3], CymitQuimica[4] |
| Molecular Weight | 320.30 g/mol | PubChem[5], TCI America |
| CAS Number | 975-17-7 | TCI Chemicals, PubChem |
| EC Number | 213-550-3 | TCI Chemicals |
| Appearance | Orange to brown-red powder/crystal | Loba Chemie, TCI America |
| Melting Point | >300 °C / 572 °F | Fisher Scientific, Loba Chemie |
| Solubility | Soluble in chloroform, ethanol, and acetone. Sparingly soluble in water. | ChemicalBook, CymitQuimica |
| Storage Temperature | Room temperature, store below +30°C. Keep in a dry, cool, and well-ventilated place. | ChemicalBook, Loba Chemie |

Safety and Hazard Information

Phenylfluorone is classified as an irritant and may cause skin, eye, and respiratory irritation. While acute toxicity is low, prolonged exposure may lead to health risks.

| Hazard Category | GHS Classification | Precautionary Statements |
|------------------------|------------------------------|--|
| Skin Irritation | Category 2 | H315: Causes skin irritation. |
| Eye Irritation | Category 2 | H319: Causes serious eye irritation. |
| Respiratory Irritation | Category 3 (Single Exposure) | H335: May cause respiratory irritation. |

Signal Word: Warning

Hazard Pictogram: (This is a placeholder for a GHS pictogram, as I cannot generate images)

Handling and Personal Protective Equipment (PPE)

Safe handling of **Phenylfluorone** is crucial to minimize exposure risks. Always handle in a well-ventilated area or with a local exhaust system.

| PPE | Specification |
|------------------------|---|
| Eye Protection | Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH). |
| Hand Protection | Chemical impermeable gloves (inspected prior to use). |
| Body Protection | Fire/flame resistant and impervious clothing. Long-sleeved work clothes. |
| Respiratory Protection | Dust respirator. Use a full-face respirator if exposure limits are exceeded. |

First Aid Measures

In case of exposure, follow these first aid procedures:

| Exposure Route | First Aid Measure |
|----------------|---|
| Inhalation | Remove the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. |
| Skin Contact | Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, get medical help. |
| Eye Contact | Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical attention. |
| Ingestion | Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. |

Storage and Disposal

Store **Phenylfluorone** in a tightly closed container in a dry, cool, and well-ventilated place, away from incompatible materials such as strong acids and bases. Disposal should be carried out by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing, in accordance with local regulations.

Experimental Protocols

Phenylfluorone is a widely used reagent in analytical chemistry for the spectrophotometric determination of heavy metals due to its ability to form chelates with metal ions.

Spectrophotometric Determination of Germanium (IV)

This protocol is adapted from a general procedure for the determination of Germanium (Ge) in a sample.

Reagents:

- Standard Germanium (IV) solution
- **Phenylfluorone** solution in N,N-dimethylformamide (DMF)
- Concentrated Hydrochloric Acid (HCl)
- Toluene

Procedure:

- Place an aliquot of the sample solution containing up to 50 µg of Ge(IV) in a 100-ml separating funnel.
- Add concentrated HCl to achieve a final concentration of 8-9.5 M.
- Extract the Germanium tetrachloride (GeCl₄) by adding 10 ml of toluene and shaking mechanically for 5 minutes.
- Wash the toluene extract with 10 ml of 8-9.5 M HCl.
- Transfer 3 ml of the extract to a 10-ml calibrated flask.
- Add 2 ml of the **Phenylfluorone** solution in DMF.
- Dilute to the 10 ml mark with DMF.
- Measure the absorbance at the maximum absorption wavelength of the Ge(IV)-PF complex, which is 525 nm.

Purification of Phenylfluorone

For high-purity applications, commercial **Phenylfluorone** can be further purified.

Method 1: Recrystallization

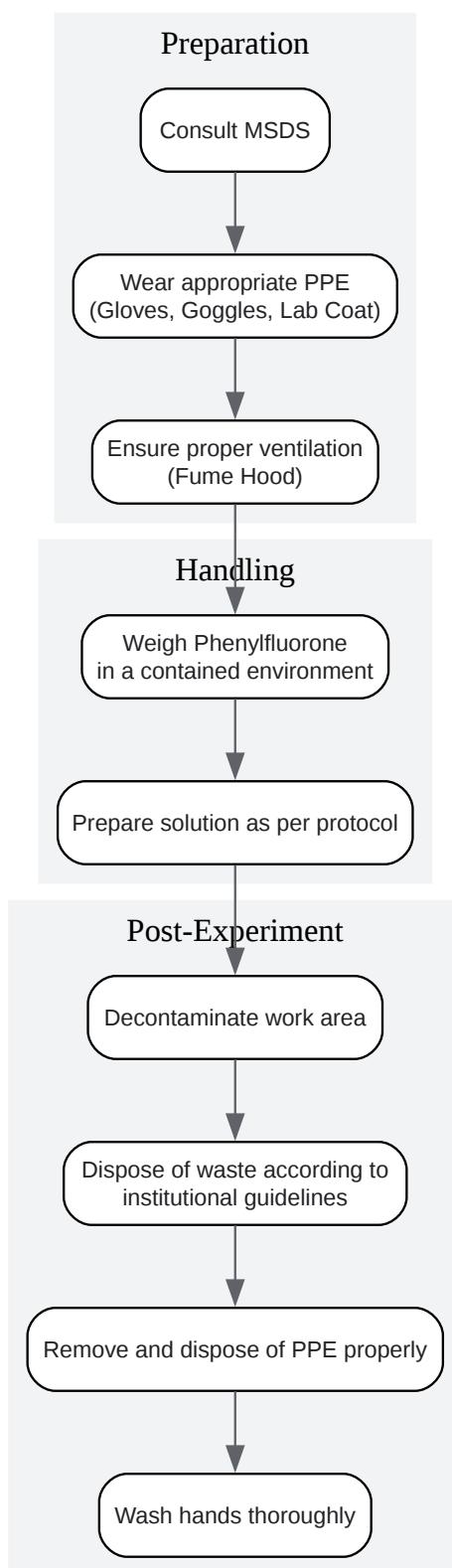
- Dissolve the crude **Phenylfluorone** in warm, acidified ethanol.
- Induce recrystallization by the addition of ammonia.

Method 2: Soxhlet Extraction

- Place 1g of crude **Phenylfluorone** in a Soxhlet apparatus.
- Extract with 50 mL of ethanol for 10 hours to remove impurities.
- The purity can be verified by paper electrophoresis.

Visualizations

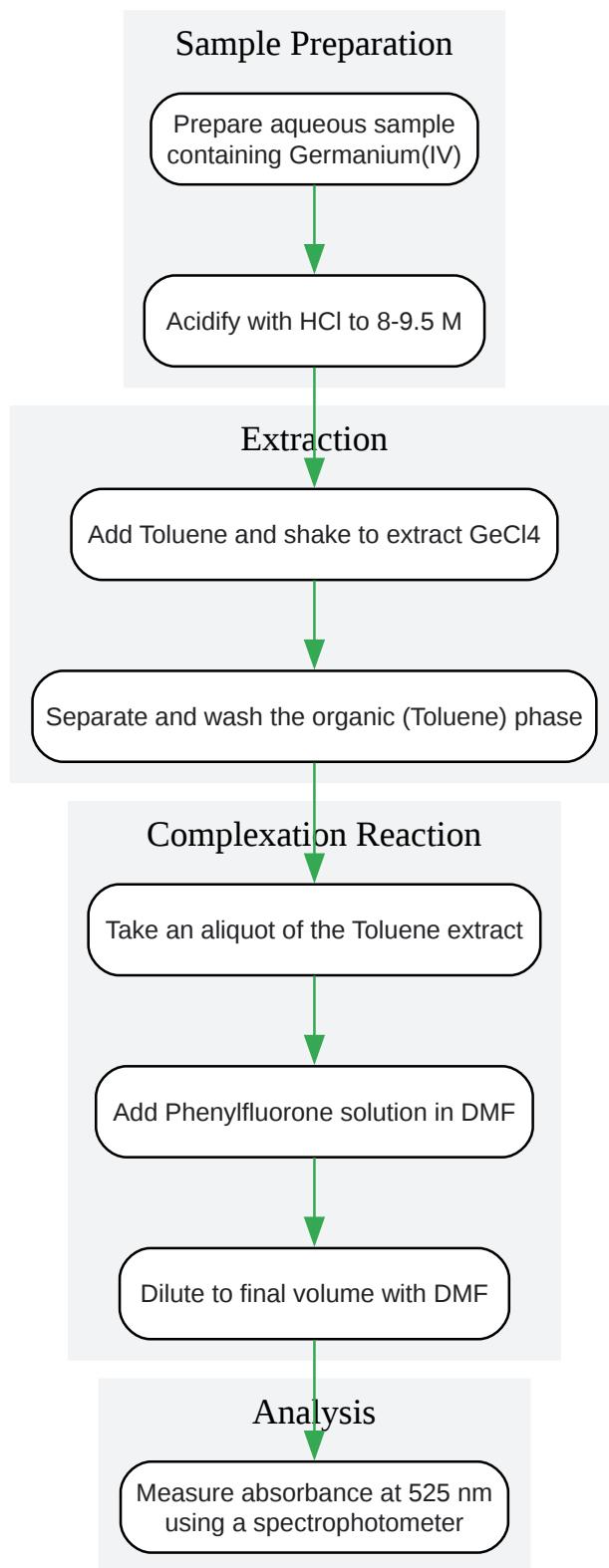
General Laboratory Workflow for Handling **Phenylfluorone**



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Caption: Safe handling workflow for **Phenylfluorone** in a laboratory setting.

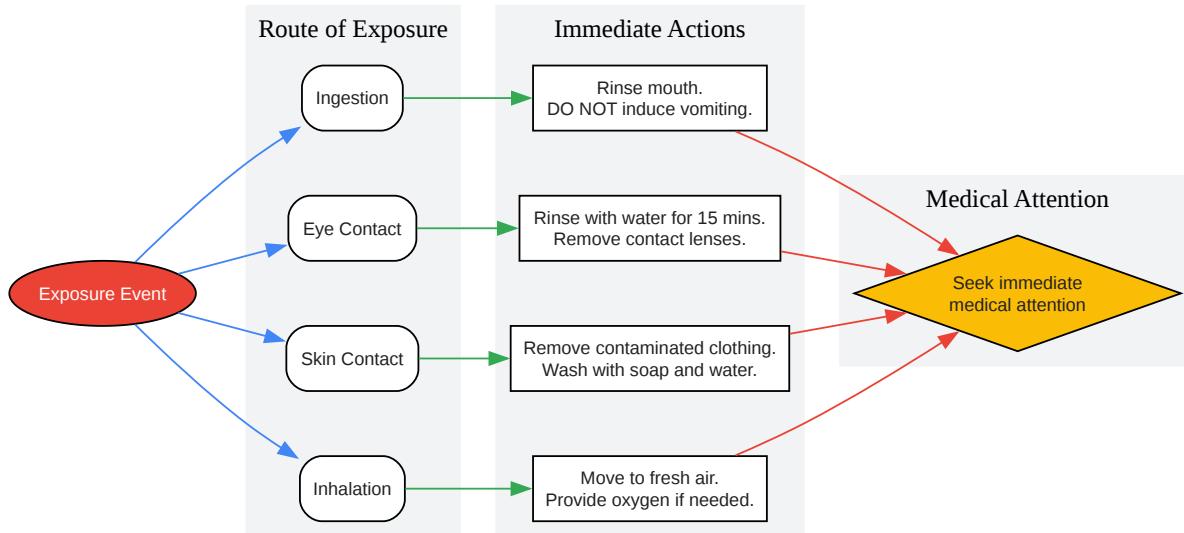
Spectrophotometric Determination Workflow



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Caption: Experimental workflow for Germanium quantification using **Phenylfluorone**.

First Aid Decision Tree



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Caption: Decision tree for first aid response to **Phenylfluorone** exposure.

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